

Technical Guide: Solubility Profile & Optimization for 2-(4-Bromophenyl)-N,N-dimethylethanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Bromophenyl)-N,N-dimethylethanamine

CAS No.: 15221-61-1

Cat. No.: B1278134

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Executive Summary

2-(4-Bromophenyl)-N,N-dimethylethanamine (also known as 4-bromo-N,N-dimethylphenethylamine) is a critical intermediate in the synthesis of selective estrogen receptor modulators (SERMs) and antihistamines. Its handling is frequently complicated by its dual nature: it exists as a lipophilic oil in its free base form but converts to a water-soluble crystalline solid upon protonation.

Effective processing requires a "Phase-Switch" strategy—utilizing its pH-dependent solubility to toggle between organic and aqueous phases during extraction and purification. This guide provides the solubility data and protocols necessary to execute these manipulations with high recovery yields.

Compound Profile	Details
IUPAC Name	2-(4-Bromophenyl)-N,N-dimethylethanamine
CAS Number	15221-61-1
Molecular Formula	C ₁₀ H ₁₄ BrN
Molecular Weight	228.13 g/mol
Physical State (Base)	Viscous Oil / Low-melting Solid
pKa (Calc.)	~9.4 (Tertiary Amine)
LogP (Calc.)	~3.2 (Lipophilic)

Physicochemical Drivers of Solubility

To predict and manipulate the solubility of this compound, one must understand the competition between its hydrophobic aromatic core and its ionizable amine tail.

The Lipophilic Domain (Bromophenyl Group)

The 4-bromophenyl moiety acts as a hydrophobic anchor. The bromine atom increases lipophilicity (LogP) and molecular weight compared to the parent phenethylamine.

- Impact: Drives high solubility in non-polar and moderately polar organic solvents (DCM, Toluene, Ether).
- Consequence: The free base is virtually insoluble in neutral water (< 0.1 mg/mL).

The Ionizable Domain (Dimethylamine Group)

The tertiary nitrogen is a proton acceptor.

- Free Base Form (pH > 10): The nitrogen lone pair is available. The molecule is neutral and oily. Soluble in organics.^[1]
- Salt Form (pH < 4): Upon treatment with acids (HCl, HBr, Maleic acid), the nitrogen protonates to form a cation (

).

- Consequence: The salt form is highly soluble in water and polar protic solvents (Methanol), but insoluble in non-polar ethers and hydrocarbons.

Solvent Compatibility Matrix

The following table categorizes solvents based on their interaction with the Free Base form of the compound.

Solvent Class	Specific Solvent	Solubility (Free Base)	Application Notes
Chlorinated	Dichloromethane (DCM)	Very High (>100 mg/mL)	Ideal for extraction from basic aqueous layers.
Chlorinated	Chloroform	Very High	Excellent for NMR analysis and transport.
Ethers	Diethyl Ether (Et ₂ O)	High	Preferred for extraction; low boiling point facilitates removal.
Ethers	THF	High	Good reaction solvent; miscible with water (requires salting out).
Alcohols	Methanol / Ethanol	High	Solubilizes both Free Base and HCl salts. Good for crystallization.
Esters	Ethyl Acetate	High	Standard extraction solvent; safer alternative to DCM.
Hydrocarbons	Hexanes / Heptane	Moderate	Use for precipitation/trituration . Base may oil out at low temps.
Aqueous	Water (pH 7)	Negligible	The base will form an oily emulsion or separate layer.
Aqueous	0.1 M HCl (pH 1)	High (as Salt)	Converts base to soluble hydrochloride salt instantly.

Critical Insight: Never attempt to dissolve the free base in water for biological assays without first converting it to a salt (e.g., using 1 equivalent of HCl or dissolving in DMSO).

Experimental Protocols

Protocol A: High-Throughput Solubility Screening

Use this protocol to determine precise solubility limits for a specific batch or salt form.

- Preparation: Weigh 10 mg of **2-(4-Bromophenyl)-N,N-dimethylethanamine** into a clear HPLC vial.
- Addition: Add the target solvent in 50 μ L increments at 25°C.
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
 - Soluble: Solution becomes clear.
 - Insoluble: Visible particles or oil droplets persist.
- Calculation:
- Verification: If clear, centrifuge at 10,000 rpm for 5 mins to ensure no micro-precipitates exist.

Protocol B: The "Phase-Switch" Purification (Acid-Base Extraction)

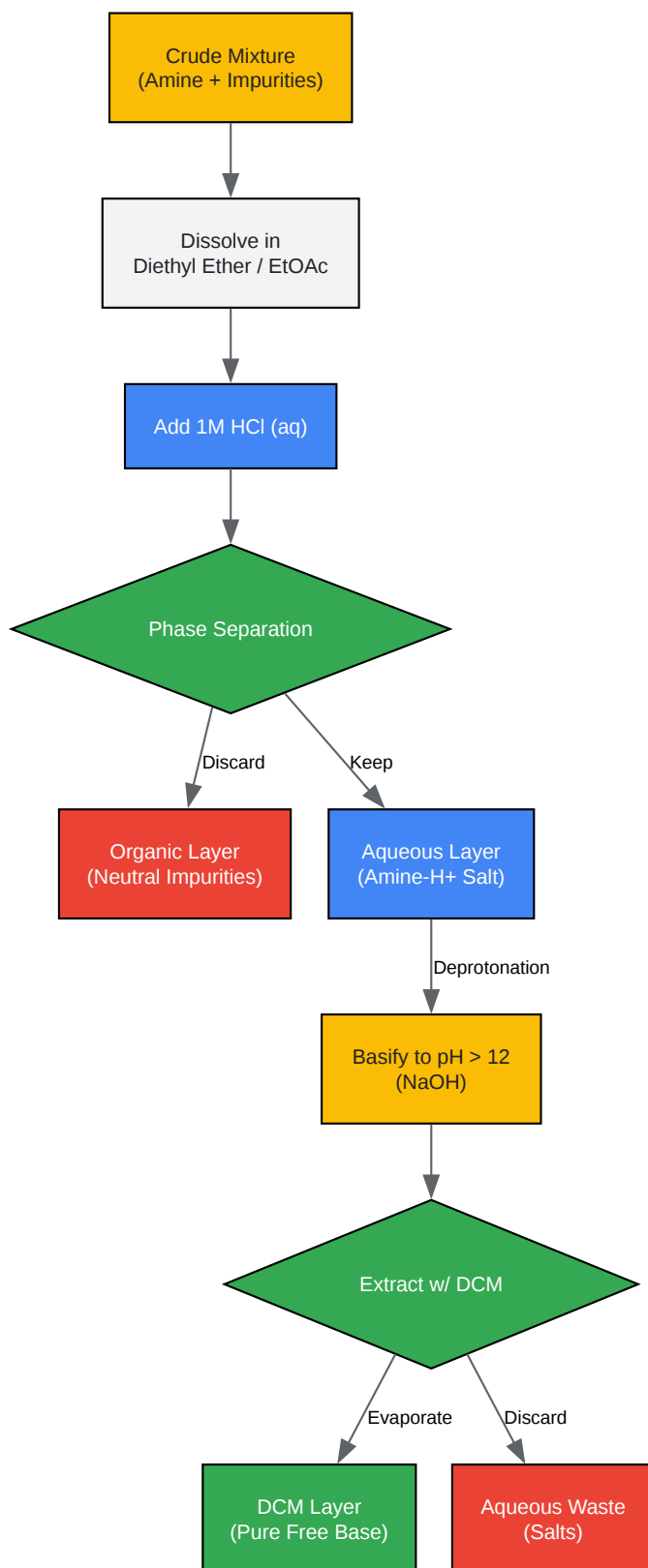
This is the industry-standard method for purifying this intermediate without chromatography.

- Dissolution: Dissolve the crude reaction mixture (containing the amine) in Ethyl Acetate or Diethyl Ether.

- Extraction (Impurity Removal): Wash the organic phase with Water (removes inorganic salts).
- The Switch (Salt Formation): Extract the organic phase with 1M HCl (aq) (3x volumes).
 - Mechanism: The amine protonates and moves into the aqueous layer. Neutral organic impurities (unreacted bromobenzenes) stay in the organic layer.
- Wash: Discard the organic layer. Wash the acidic aqueous layer once with fresh ether.
- Reversal (Free Base Recovery): Basify the aqueous layer to pH 12 using 6M NaOH or NH_4OH .
 - Observation: The solution will turn cloudy as the amine "oils out."
- Final Extraction: Extract the cloudy aqueous mixture with DCM or Ether. Dry over Na_2SO_4 and concentrate.

Visualization: Solubility & Extraction Logic

The following diagram illustrates the "Phase-Switch" workflow, demonstrating how solubility changes are leveraged for purification.



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Figure 1: Acid-Base Extraction Workflow. Utilizing pH-dependent solubility to isolate **2-(4-Bromophenyl)-N,N-dimethylethanamine** from neutral impurities.

References

- Synthesis & Extraction Protocol
 - Source: Parallel Synthesis of Tamoxifen and Deriv
 - Relevance: Describes the reductive amination synthesis of 4-bromo-N,N-dimethylphenethylamine and its subsequent extraction using diethyl ether.
 - URL: (See Compound 3 synthesis).
- Chemical Properties & Identifiers
 - Source: PubChem Compound Summary for CAS 15221-61-1.
 - Relevance: Confirms molecular weight, component structure, and related salt forms (Brompheniramine analogs).
 - URL:
- General Phenethylamine Solubility
 - Source: Shulgin, A. T. PIHKAL: A Chemical Love Story. Transform Press, 1991.
 - Relevance: Authoritative text on the physical properties (oils vs. solids)
 - URL:

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Sources

- [1. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
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